

Essential Safety and Operational Guidance for 2-Ethyl-4-nitrophenol

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Compound of Interest

Compound Name: 2-Ethyl-4-nitrophenol

Cat. No.: B3051496

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For Researchers, Scientists, and Drug Development Professionals: Your Comprehensive Safety and Handling Guide

This document provides immediate, essential safety and logistical information for the proper handling and disposal of **2-Ethyl-4-nitrophenol**. Adherence to these protocols is critical for ensuring a safe laboratory environment and minimizing risk.

Hazard Identification and Health Effects

2-Ethyl-4-nitrophenol is a chemical compound that requires careful handling due to its potential health hazards. Based on data from similar nitrophenol compounds, it should be treated as harmful if swallowed, in contact with skin, or if inhaled.[1][2][3][4] Prolonged or repeated exposure may cause damage to organs, particularly the liver and kidneys. Absorption into the body can lead to the formation of methemoglobin, which can cause cyanosis (a bluish discoloration of the skin).[5] The substance is also considered harmful to aquatic life.[1]

Quantitative Data Summary

The following table summarizes key quantitative data for 4-nitrophenol, a closely related compound, to provide an indication of the physical and toxicological properties of **2-Ethyl-4-nitrophenol**.

Property	Value	Source
Physical Properties		
Melting Point/Range	110 - 115 °C (230 - 239 °F)	
Boiling Point/Boiling Range	279 °C (534 °F)	
Toxicological Data (for 4-Nitrophenol)		
LC50 (Zebra fish, 96h)	10.4 mg/l	
EC50 (Daphnia magna, 48h)	22 mg/l	
EC50 (Green algae, 96h)	23.7 mg/l	
Exposure Limits		
Occupational Exposure Limits	No specific limits established for 2-Ethyl-4-nitrophenol. Follow guidelines for related nitrophenols and dusts.	[2][3][6]

Personal Protective Equipment (PPE)

Strict adherence to the use of appropriate personal protective equipment is mandatory when handling **2-Ethyl-4-nitrophenol**.

PPE Category	Item	Specifications
Eye and Face	Safety Goggles & Face Shield	Chemical splash goggles with side protection are required.[6] A face shield should be worn over safety glasses when there is a risk of splashing.[7]
Hand	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended.[7][8] Always inspect gloves for integrity before use.
Body	Laboratory Coat	A flame-resistant lab coat should be worn and fully buttoned.[7] For potential body splashes, a butyl rubber or neoprene apron is advised.[8]
Respiratory	Respirator	Use a NIOSH-approved respirator with a particulate filter (P3) if engineering controls like a fume hood are not available or are insufficient to control exposure to dust or aerosols.[6][7]
Foot	Closed-Toe Shoes	Sturdy, closed-toe shoes must be worn at all times in the laboratory.[7]

Experimental Protocols: Handling and Disposal

4.1. Handling Procedure

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Prepare your workspace in a well-ventilated area, preferably within a chemical fume hood.[7]

- Dispensing: Avoid the creation of dust or aerosols when transferring the chemical.[9] Use appropriate tools for weighing and transferring.
- During Use: Keep containers of **2-Ethyl-4-nitrophenol** tightly closed when not in use.[7] Avoid all personal contact, including inhalation of any dust or vapors.[2][7] Do not eat, drink, or smoke when using this product.[2][3]
- After Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.[7][10] Decontaminate all surfaces and equipment used.

4.2. Disposal Plan

- Waste Collection: All waste materials contaminated with **2-Ethyl-4-nitrophenol**, including empty containers, used gloves, and disposable labware, must be collected in a designated and clearly labeled hazardous waste container.[7]
- Waste Segregation: Do not mix this waste with other waste streams unless specifically instructed to do so by your institution's environmental health and safety (EHS) office.[1]
- Disposal: Dispose of the hazardous waste through an approved waste disposal plant, following all local, regional, and national regulations.[2][4]

Emergency Procedures

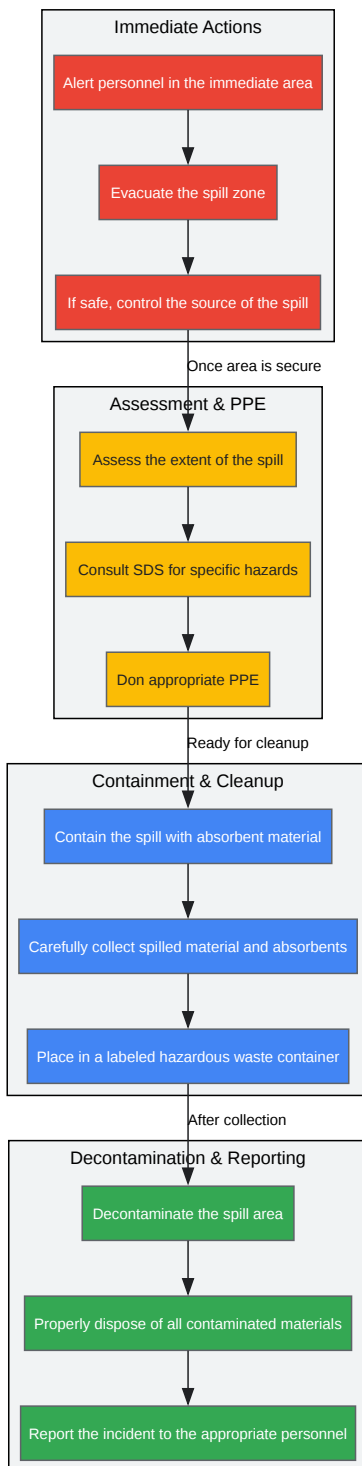
5.1. First Aid Measures

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or stops, provide artificial respiration or oxygen. Seek immediate medical attention.[5][10]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water/shower. Seek medical attention.[5]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[10] Call an ophthalmologist.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, have them drink one or two glasses of water. Seek immediate medical attention.[2][5]

5.2. Spill Response Workflow

The following diagram outlines the procedural flow for responding to a chemical spill of **2-Ethyl-4-nitrophenol**.

Workflow for 2-Ethyl-4-nitrophenol Spill Response

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